The 4-Methoxycyclohexyl Scaffold: A Strategic Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name:	*4-Methoxycyclohexanecarboxylic acid*
CAS No.:	*73873-59-3*
Cat. No.:	*B2450235*

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Executive Summary

In modern medicinal chemistry, the transition from planar aromatic rings to saturated (

-rich) scaffolds is a proven strategy to enhance solubility, metabolic stability, and target selectivity. **4-Methoxycyclohexanecarboxylic acid** (4-MCCA) serves as a critical building block in this domain. As a bioisostere of p-anisic acid (4-methoxybenzoic acid) and N-protected piperidines, it offers a unique combination of lipophilicity and polar functionality while allowing precise stereochemical control.

This guide analyzes the structure-activity relationship (SAR) of 4-MCCA analogs, focusing on their role as pharmacophores in Neurotensin Receptor 1 (NTR1) agonists, Kinase inhibitors (GSK3/Aurora), and Sodium Channel modulators. It provides comparative performance data, synthesis protocols, and mechanistic insights into the cis vs. trans isomerism that dictates biological activity.

Structural & Physicochemical Profile

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The utility of the 4-methoxycyclohexyl moiety lies in its ability to probe specific conformational space that planar phenyl rings cannot access.

1.1 Stereochemistry: The Critical Variable

Unlike aromatic rings, the cyclohexane scaffold exists in distinct stereoisomers. Activity is often strictly dependent on the isomer used.

- Cis-Isomer: The carboxyl and methoxy groups are on the same side. In the lowest energy chair conformation, one substituent is axial and the other equatorial. This creates a "bent" vector, often mimicking the curvature of protein binding pockets or specific piperidine conformations.
- Trans-Isomer: The substituents are on opposite sides (typically both equatorial in the diequatorial conformer). This creates a linear, extended vector similar to a para-substituted phenyl ring but with greater bulk.

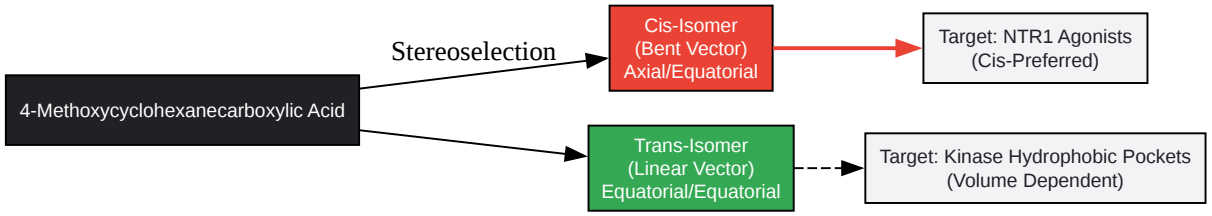

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Figure 1: Stereochemical divergence dictates target suitability. The 'Cis' form is critical for GPCRs requiring a bent ligand conformation.

1.2 Bioisosteric Comparison

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Feature	p-Anisic Acid (Phenyl)	4-MCCA (Cyclohexyl)	Impact
Geometry	Planar (Flat)	3D (Chair)	Increases ; improves solubility.
Electronic	-system present	Saturated	Eliminates - stacking; reduces toxicity risks (anilines).
Metabolism	O-demethylation (fast)	O-demethylation (slower)	Cyclohexyl ring is metabolically robust unless hydroxylated.
Solubility	Low to Moderate	Moderate to High	Disruption of crystal packing improves aqueous solubility.

Comparative SAR Case Studies

The following data illustrates how the 4-methoxycyclohexyl moiety performs against standard alternatives in validated drug targets.

2.1 Case Study: Neurotensin Receptor 1 (NTR1) Agonists

In the development of quinazoline-based NTR1 agonists for neurological disorders, the 4-MCCA scaffold was used to replace a flexible N-Boc-piperidine moiety.

- Mechanism: The methoxy group acts as a hydrogen bond acceptor (HBA) mimicking the carbonyl or ether oxygen of the parent lead.
- Key Finding: The Cis-isomer was essential for activity, fitting the curved binding pocket of the GPCR.

Experimental Data (Binding Affinity & Potency): | Compound Analog | R-Group Structure | Stereochemistry | EC50 (

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M) | Efficacy (%) | | :--- | :--- | :--- | :--- | :--- | | Lead (Reference) | N-Boc-piperidine | N/A | 1.2 | 100 | | Analog A | 4-Methoxycyclohexyl | Cis | 5.9 | 85 | | Analog B | 4-Methoxycyclohexyl | Trans | > 20 (Inactive) | < 10 | | Analog C | Unsubstituted Cyclohexyl | Cis/Trans Mix | 12.1 | 77 |

Interpretation: The cis-4-methoxy group retains significant potency compared to the bulky Boc-group, proving it is a viable, smaller, and more stable bioisostere. The trans isomer's inactivity confirms the steric constraints of the NTR1 pocket.

2.2 Case Study: Kinase Inhibition (GSK3 & Aurora)

In a chemoproteomic study of pyrrolo[3,4-c]pyrazoles, 4-MCCA was introduced as an amide substituent to probe the hydrophobic ATP-binding pocket.

- Role: Used as a "Medium-sized Lipophilic Substituent" to fill the hydrophobic Region II.
- Performance:
  - Selectivity: The 4-methoxycyclohexyl amide provided moderate selectivity for GSK3 over CDK2 compared to smaller cyclopropyl analogs.
  - Binding Mode: The methoxy oxygen can engage in water-mediated H-bonds within the solvent-exposed region of the kinase cleft.

2.3 Structural Homology: Taste Receptors & Ion Channels

- Sweet Taste Inhibition: The structure of 4-MCCA is homologous to Lactisole (2-(4-methoxyphenoxy)propanoic acid), a known sweet taste inhibitor.[1] The 4-methoxy motif is the key pharmacophore for binding to the T1R3 transmembrane domain.
- Sodium Channels: (1r,4r)-**4-methoxycyclohexanecarboxylic acid** (Trans-isomer) has been utilized as a core scaffold in pyridinylacetamide derivatives for modulating voltage-gated sodium channels, showing utility in epilepsy models.

Experimental Protocols

3.1 Synthesis of 4-Methoxycyclohexanecarboxylic Acid Analogs

Self-Validating Step: The separation of cis and trans isomers is the critical quality control point.

Protocol: Amide Coupling (General Procedure)

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- Activation: Dissolve **4-methoxycyclohexanecarboxylic acid** (1.0 eq) in anhydrous DMF. Add HATU (1.1 eq) and DIPEA (2.0 eq). Stir at 0°C for 15 minutes.
    - Why: HATU prevents racemization (though less relevant for cyclohexane) and ensures high yield for sterically hindered secondary amines.
- Coupling: Add the amine partner (e.g., amino-quinazoline or pyrazole) (1.0 eq). Allow to warm to Room Temperature (RT) and stir for 4–12 hours.
- Workup: Dilute with EtOAc, wash with 1N HCl (to remove unreacted amine), sat. NaHCO3 (to remove unreacted acid), and brine.
- Isomer Separation (If using mixture):
    - Method: Flash Chromatography (Silica Gel).
    - Eluent: Hexane:EtOAc (gradient 4:1 to 1:1).
    - Identification: The Cis-isomer typically elutes after the Trans-isomer on silica due to the more accessible polar methoxy group in the axial/equatorial conformation (check specific TLC relative to your exact derivative).

3.2 Isomer Identification (NMR)

- Trans-Isomer: The proton at C1 (alpha to carbonyl) appears as a triplet of triplets (tt) with large coupling constants (

  Hz) due to axial-axial coupling with C2/C6 protons.
- Cis-Isomer: The proton at C1 appears as a narrow multiplet (quintet-like) or broad singlet due to smaller axial-equatorial couplings.

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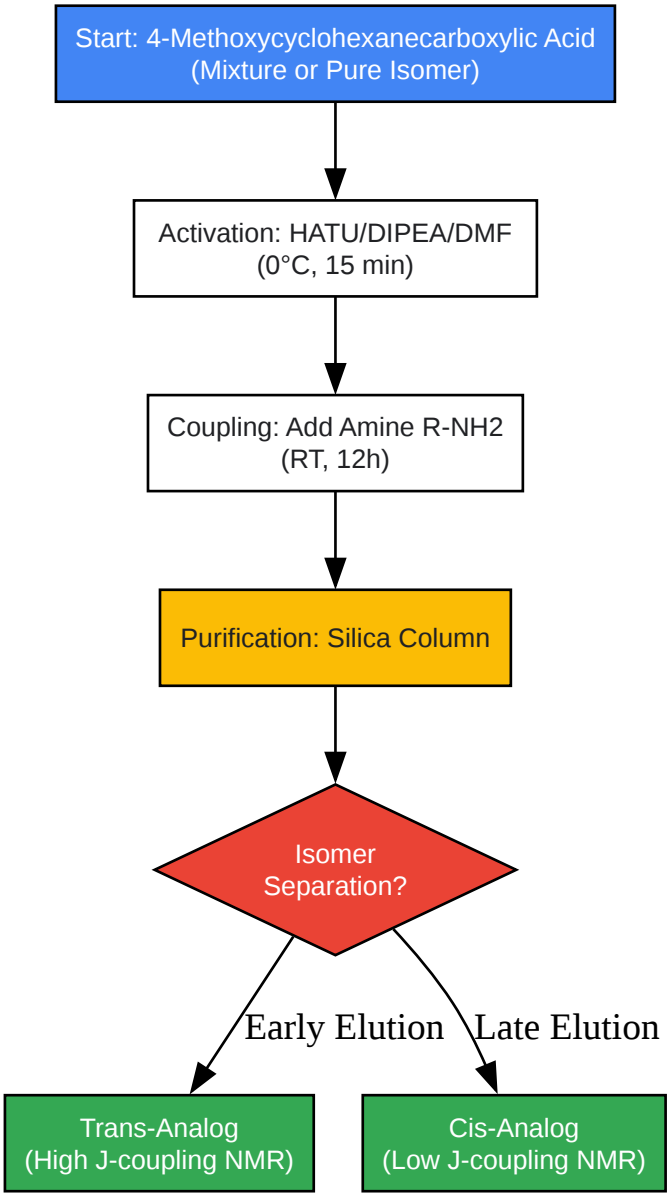

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Figure 2: Synthesis and purification workflow emphasizing the critical isomer separation step.

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